

# A Comprehensive Technical Guide to the Aqueous Solubility of Boric Acid

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## Compound of Interest

Compound Name: *Boric acid*

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This technical guide provides a detailed overview of the solubility of **boric acid** in water, a critical parameter for numerous applications in research, pharmaceuticals, and industrial processes. Understanding the temperature-dependent solubility of **boric acid** is essential for formulating aqueous solutions, preventing precipitation, and controlling concentration in various experimental and manufacturing settings.

## Aqueous Solubility of Boric Acid

**Boric acid** ( $\text{H}_3\text{BO}_3$ ) is a weak Lewis acid that is moderately soluble in water. Its solubility is significantly influenced by temperature, increasing substantially as the temperature rises.<sup>[1][2]</sup> This positive temperature coefficient is a key characteristic to consider when preparing and storing **boric acid** solutions.

## Solubility Data

The following table summarizes the solubility of **boric acid** in water at various temperatures, compiled from multiple reputable sources. The data is presented in grams of **boric acid** per 100 grams of water ( g/100g  $\text{H}_2\text{O}$ ) to provide a standardized measure for easy comparison.

Temperature (°C)	Solubility ( g/100g H <sub>2</sub> O) - Source 1[1]	Solubility ( g/100g H <sub>2</sub> O) - Source 2[1]	Solubility ( g/100g H <sub>2</sub> O) - Source 3[3] [4]
0	2.66	2.67	2.52
10	3.57	3.73	3.49
20	5.04	5.04	4.72
25	-	-	5.7
30	6.60	6.72	6.23
40	8.72	8.72	8.08
50	11.54	-	10.27
60	14.81	14.81	12.97
70	16.73	-	15.75
80	23.75	23.62	19.10
90	30.38	30.38	23.27
100	40.25	40.25	27.53

Note: Minor variations in reported solubility values can be attributed to different experimental methodologies and the purity of the materials used.

The solubility of **boric acid** can also be affected by the presence of other solutes. For instance, its solubility is decreased by lithium and sodium chlorides and mineral acids, but increased by potassium and rubidium chlorides, as well as potassium and sodium nitrates and sulfates.[5]

## Experimental Determination of Boric Acid Solubility

A common and reliable method for determining the solubility of **boric acid** is the gravimetric method. This technique involves preparing a saturated solution at a specific temperature, taking a known mass of the supernatant, evaporating the solvent, and weighing the remaining solute.

## Detailed Gravimetric Protocol

- Preparation of Saturated Solution:
  - An excess amount of **boric acid** is added to a known volume of deionized water in a sealed container, such as a jacketed glass vessel.
  - The mixture is continuously agitated using a magnetic stirrer.
  - The temperature of the solution is precisely controlled and maintained at the desired setpoint using a circulating water bath connected to the jacketed vessel.
  - The solution is allowed to equilibrate for a sufficient period (typically several hours) to ensure saturation is reached. The presence of undissolved solid **boric acid** at the bottom of the vessel confirms saturation.
- Sample Collection:
  - Once equilibrium is established, the agitation is stopped, and the undissolved solid is allowed to settle.
  - A heated pipette or syringe is used to carefully withdraw a sample of the clear supernatant liquid to prevent premature crystallization upon cooling.
  - The collected sample is transferred to a pre-weighed, dry container (e.g., a beaker or evaporating dish).
- Gravimetric Analysis:
  - The exact mass of the collected saturated solution is determined by weighing the container with the sample and subtracting the initial weight of the empty container.
  - The solvent (water) is then evaporated from the sample. This is typically done by placing the container in a drying oven set at a temperature slightly above the boiling point of water (e.g., 105-110°C).
  - The container with the dried **boric acid** residue is cooled to room temperature in a desiccator to prevent moisture absorption.

- The final mass of the container with the dry **boric acid** is measured.
- Calculation of Solubility:
  - The mass of the dissolved **boric acid** is calculated by subtracting the mass of the empty container from the final mass of the container with the dried residue.
  - The mass of the water in the original sample is determined by subtracting the mass of the dissolved **boric acid** from the total mass of the saturated solution sample.
  - The solubility is then expressed as grams of **boric acid** per 100 grams of water.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of **boric acid** solubility.



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Caption: Workflow for Gravimetric Determination of **Boric Acid** Solubility.

This guide provides foundational data and methodologies for working with aqueous solutions of **boric acid**. For drug development professionals, precise knowledge of solubility is paramount for formulation, dosage form design, and ensuring the stability and efficacy of pharmaceutical products containing **boric acid** or its derivatives.

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